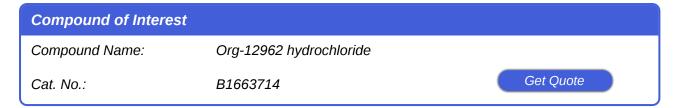




Application Notes and Protocols: Org-12962 Hydrochloride in Electrophysiology Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Org-12962 hydrochloride is a potent and selective agonist for the serotonin 5-HT2 receptor family, exhibiting the highest affinity for the 5-HT2C subtype.[1] Developed by Organon, it has been utilized as a tool compound to investigate the physiological roles of 5-HT2C receptors.[1] Activation of 5-HT2C receptors, which are G protein-coupled receptors (GPCRs) linked to the Gq/G11 signaling cascade, leads to the stimulation of phospholipase C (PLC). This, in turn, results in the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), ultimately causing the release of intracellular calcium (Ca2+) stores. This signaling pathway plays a crucial role in modulating neuronal excitability, mood, anxiety, and feeding behavior.[2]

These application notes provide a summary of the pharmacological data for Org-12962, a detailed protocol for assessing its activity using a fluorescence-based calcium assay, and a representative protocol for investigating its effects on neuronal excitability using whole-cell patch-clamp electrophysiology.

Pharmacological Data

The following table summarizes the potency of **Org-12962 hydrochloride** at recombinant human 5-HT2A, 5-HT2B, and 5-HT2C receptors, as determined by functional assays measuring intracellular calcium mobilization.

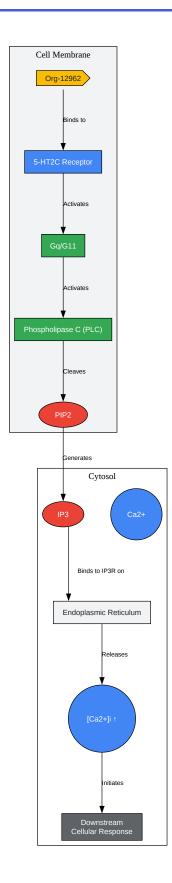


Receptor Subtype	Agonist Potency (pEC50)	Reference
5-HT2C	7.01	[3][4][5][6]
5-HT2A	6.38	[3][4][5][6]
5-HT2B	6.28	[3][4][5][6]

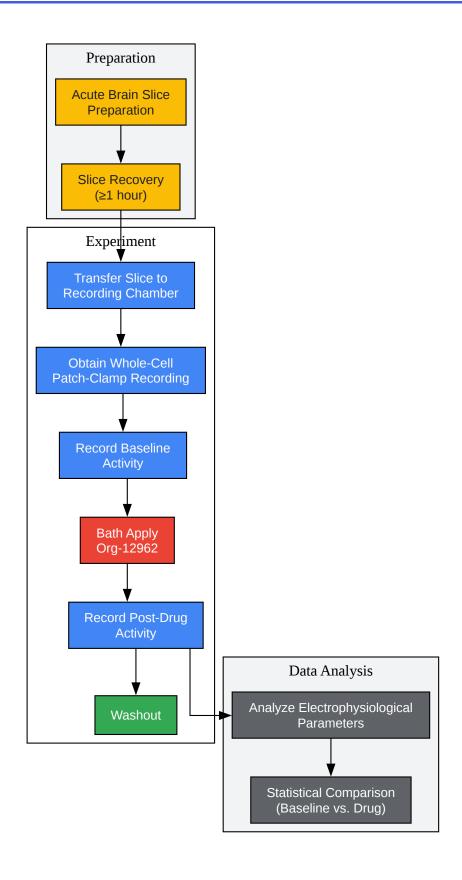
Signaling Pathway

The activation of 5-HT2C receptors by Org-12962 initiates a well-defined intracellular signaling cascade. The diagram below illustrates this pathway, which is central to the compound's mechanism of action.









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